

# Essential Safety and Operational Guide for Handling Ethyl Cyclohexylideneacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl cyclohexylideneacetate

Cat. No.: B131199

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl cyclohexylideneacetate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and build confidence in chemical handling.

## Chemical Properties and Hazards

**Ethyl cyclohexylideneacetate** is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2][3] It is harmful if swallowed.[1] Adherence to proper safety protocols is crucial to minimize risks associated with its handling.

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub> [1][4]
Molecular Weight	168.23 g/mol [1][4]
Appearance	Clear, colorless to light yellow liquid[4][5][6]
Boiling Point	48-49 °C at 0.02 mmHg[7][8]
Refractive Index	1.4770-1.4810 @ 20°C[5]

### GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation[1]

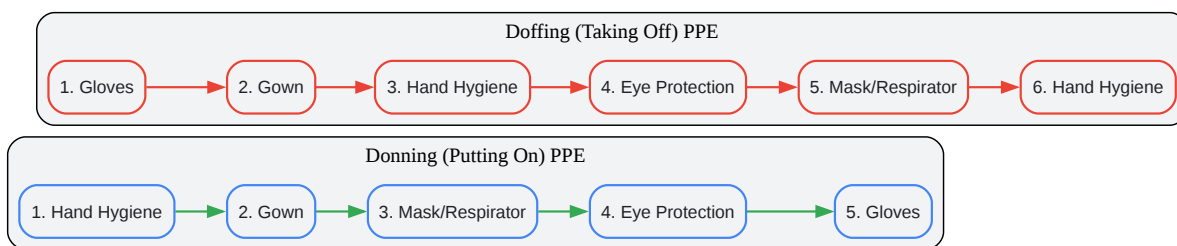
Occupational Exposure Limits for **Ethyl cyclohexylideneacetate** have not been established by OSHA or ACGIH.[2]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[9]
- Hand Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber) that have been inspected prior to use.[9]
- Skin and Body Protection: Wear a lab coat, and in cases of potential splashing, wear fire/flammable resistant and impervious clothing.[9]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.[9]

PPE Donning and Doffing Procedure



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Caption: Sequential process for correctly donning and doffing Personal Protective Equipment.

## Laboratory Handling Protocol

### 1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[9]
- Locate the nearest emergency eyewash station and safety shower.
- Have a chemical spill kit readily available.
- Inspect all PPE for integrity before use.

### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of vapors.
- Use non-sparking tools to prevent ignition.[9]
- Keep the container tightly closed when not in use.
- Ground and bond containers and receiving equipment when transferring the substance.

### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[9]
- Keep away from heat, sparks, open flames, and hot surfaces.[9]
- Store separately from incompatible materials such as oxidizing agents.

#### 4. Disposal:

- Dispose of waste in accordance with local, regional, and national regulations.[8]
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[2]

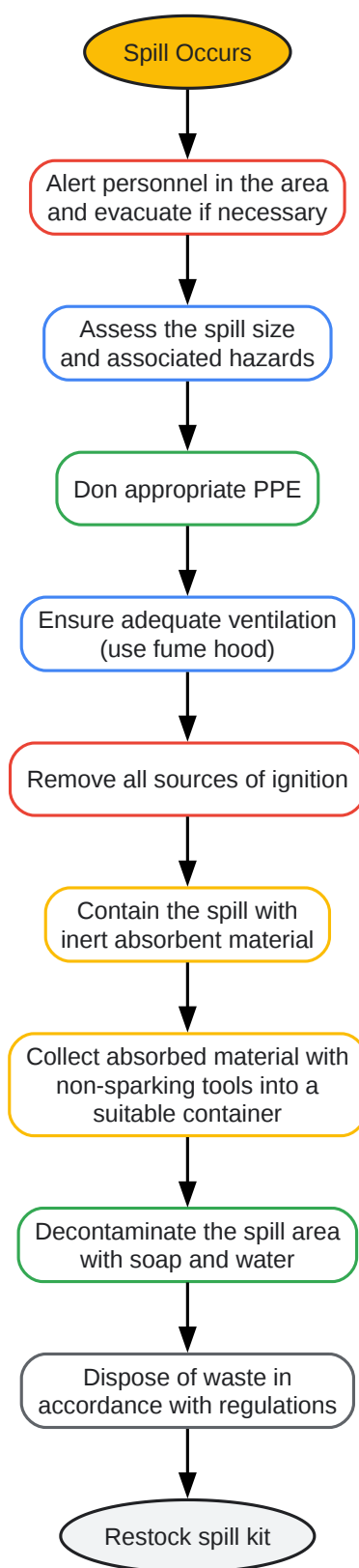
## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[10]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[10]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[10]

### Spill Response Plan

In the event of a spill, follow these steps to ensure a safe and effective cleanup.



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Caption: Step-by-step workflow for responding to a chemical spill of **Ethyl cyclohexylideneacetate**.

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